

In-Depth Technical Guide: tert-Butyl Azide (CAS 13686-33-4)

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Compound of Interest

Compound Name: *tert-Butyl azide*

Cat. No.: *B086866*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical constants, experimental protocols, and safety considerations for **tert-butyl azide** (CAS 13686-33-4). Due to its energetic nature, this compound requires careful handling and adherence to strict safety protocols.

Core Physical and Chemical Properties

Tert-butyl azide is a highly reactive and potentially explosive organic azide.^[1] While several of its physical properties have been calculated, experimental data is limited, likely due to its instability.

Data Presentation: Physical and Chemical Constants

Property	Value	Source
CAS Number	13686-33-4	[2]
Molecular Formula	C ₄ H ₉ N ₃	[3]
Molecular Weight	99.13 g/mol	[3]
Boiling Point	72 °C	[4]
Melting Point	Not available	[1][5]
Density	Not available	[1][5]
Ionization Energy	9.4 eV	[2][6]
XLogP3	2.1	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	1	[3]
Topological Polar Surface Area	14.4 Å ²	[3]

Experimental Protocols

Synthesis of **tert-Butyl Azide**

A common and expedient method for the synthesis of **tert-butyl azide** involves the reaction of tert-butanol with sodium azide in the presence of a strong acid, such as sulfuric acid.[4][6][7]

Materials:

- tert-Butanol
- Sodium azide (NaN₃)
- Sulfuric acid (H₂SO₄)
- Water (H₂O)

- Ice bath
- Separatory funnel
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Preparation of Hydrazoic Acid Solution: In a well-ventilated fume hood, prepare a 50 wt% solution of sulfuric acid in water by slowly adding the acid to the water in a flask placed in an ice bath with vigorous stirring.^[4] Cool the resulting solution to $\leq 5^\circ\text{C}$.^[7]
- Formation of Hydrazoic Acid: Slowly add sodium azide to the cooled sulfuric acid solution.^[6] It is crucial to maintain the temperature below 20°C to prevent the volatilization of the highly toxic and explosive hydrazoic acid (HN_3).^[7]
- Reaction with tert-Butanol: Once the sodium azide has completely dissolved, add tert-butyl alcohol to the solution.^{[4][7]}
- Reaction Progression: The reaction mixture is stirred and then allowed to stand. The **tert-butyl azide** will form and separate as an upper, oily layer.^{[6][8]}
- Work-up and Purification:
 - Carefully separate the **tert-butyl azide** layer using a separatory funnel.^[8]
 - Wash the organic layer with a 2 M sodium hydroxide solution to neutralize any residual acid and remove traces of hydrazoic acid.^[8]
 - Dry the **tert-butyl azide** over anhydrous sodium sulfate.^[8]

Caution: This synthesis involves the in-situ generation of hydrazoic acid, which is highly toxic and explosive. All steps must be performed with extreme care in a well-ventilated fume hood.^[8]

Safety and Handling

Tert-butyl azide is thermally unstable and can decompose explosively.^[8] Decomposition can be initiated by heat, shock, or friction, leading to a rapid release of nitrogen gas and a

significant pressure increase.[8]

Recommended Handling Practices:

- Always handle in a well-ventilated fume hood.
- Avoid contact with skin, eyes, and clothing.[9]
- Use personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety goggles.[8]
- For larger quantities or situations with a higher risk of splashing, a chemical-resistant apron is recommended.[8]
- Avoid heat, sparks, open flames, and hot surfaces.[10]
- Take measures to prevent the buildup of electrostatic charge.[10]
- Avoid shock and friction.[10]

Storage:

- Store in a tightly closed container at 2°C - 8°C.[9]
- Keep away from incompatible substances.

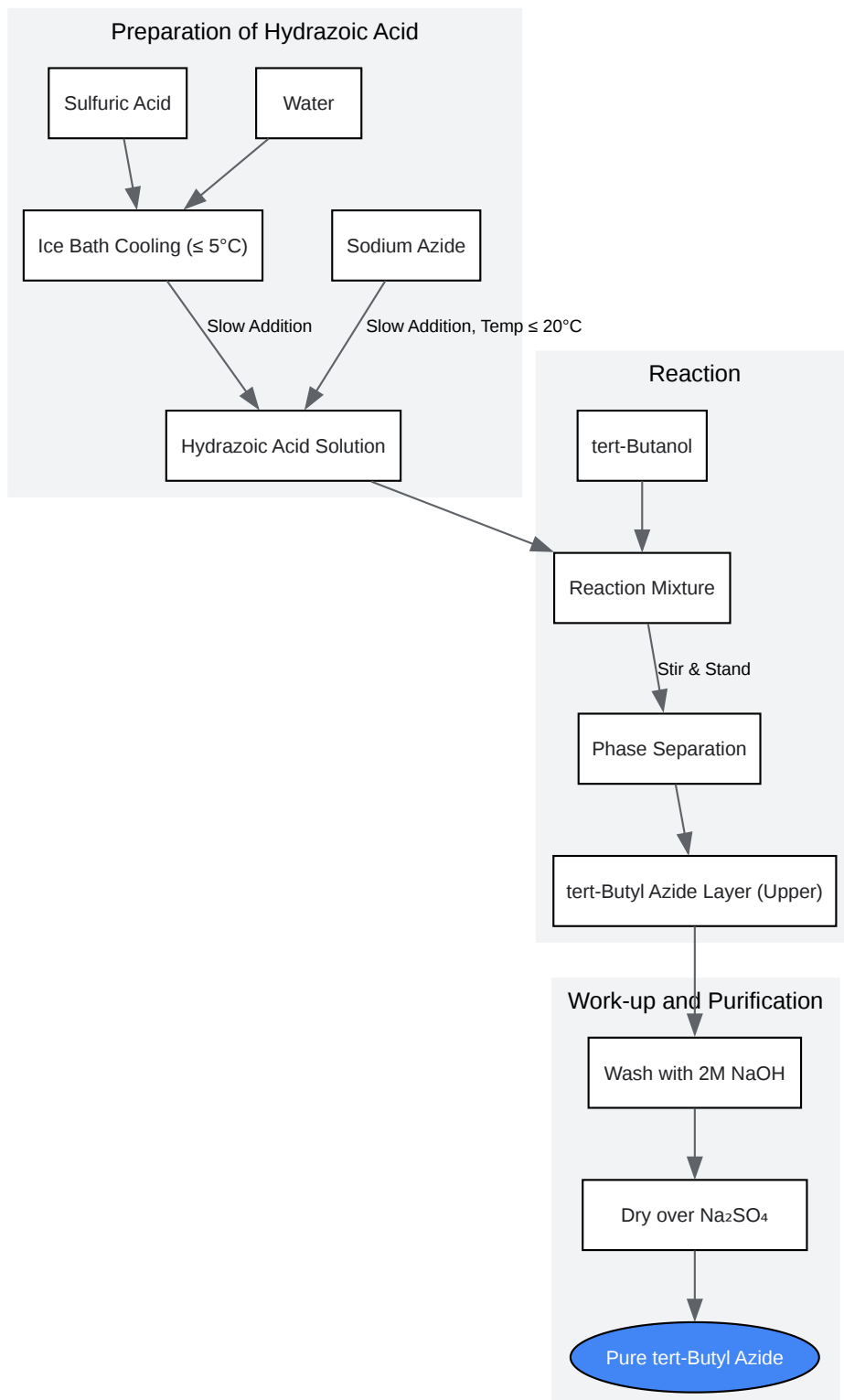
Troubleshooting and Emergency Procedures:

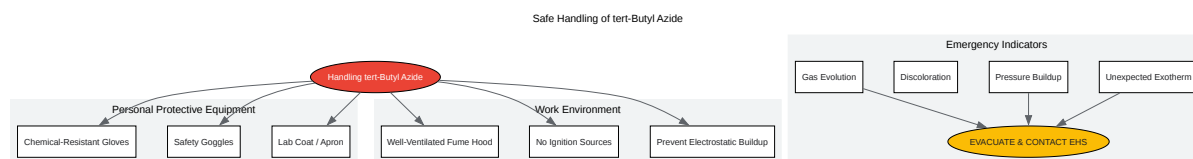
- **Visible Gas Evolution:** If gas is observed evolving from a container of **tert-butyl azide**, it indicates decomposition. Evacuate the area immediately and contact your institution's Environmental Health and Safety (EHS) department. Do not attempt to handle the container.
[8]
- **Discoloration:** Yellowing of the solution may indicate the presence of impurities or decomposition products. Do not use the material and consult with your supplier for safe disposal guidance.[8]

- **Pressure Buildup in Reaction Vessel:** This may be due to the reaction temperature being too high. Immediately reduce or remove the heat source and apply external cooling if necessary. Ensure adequate venting within a fume hood. If the pressure buildup is rapid and uncontrollable, evacuate the area and contact EHS.[8]
- **Unexpected Exotherm:** An unexpected increase in temperature may be due to incompatible reagents or contamination. Stop the addition of any further reagents and apply external cooling. If the exotherm is uncontrollable, evacuate the area and contact EHS.[8]

Visualized Workflows

Synthesis of tert-Butyl Azide





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